

An In-depth Technical Guide to 6-Oxohexyl Acetate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 6-Oxo-3-methylhexyl acetate

CAS No.: 84145-52-8

Cat. No.: B12653992

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Abstract: This technical guide provides a comprehensive overview of 6-oxohexyl acetate, a bifunctional organic compound of interest to researchers and professionals in drug development and chemical synthesis. Due to the lack of readily available information on "**6-Oxo-3-methylhexyl acetate**," this guide focuses on the closely related and well-documented compound, 6-oxohexyl acetate. The document will cover its chemical identity, synthesis methodologies, physicochemical properties, and potential applications, with a focus on the underlying scientific principles and practical insights.

Introduction and Chemical Identity

6-Oxohexyl acetate, also known by its synonym 6-acetoxylhexanal, is a linear aliphatic compound featuring both an aldehyde (oxo) functional group and an acetate ester. This dual functionality makes it a versatile building block in organic synthesis.

Table 1: Chemical Identifiers and Properties of 6-Oxohexyl Acetate

Identifier	Value	Source
CAS Number	68750-25-4	[1]
Molecular Formula	C8H14O3	[1]
Molecular Weight	158.19 g/mol	[1]
IUPAC Name	6-oxohexyl acetate	[1]
Synonyms	6-acetoxyhexanal, oxohexylacetate	[1]

Based on the nomenclature, the requested compound "**6-Oxo-3-methylhexyl acetate**" would have the following predicted properties:

Table 2: Predicted Properties for **6-Oxo-3-methylhexyl acetate**

Identifier	Predicted Value
Molecular Formula	C9H16O3
Molecular Weight	172.22 g/mol

The structural difference, the addition of a methyl group at the 3-position, would slightly increase the molecular weight and likely influence its polarity and boiling point. However, without experimental data, these remain theoretical predictions.

Synthesis of 6-Oxohexyl Acetate

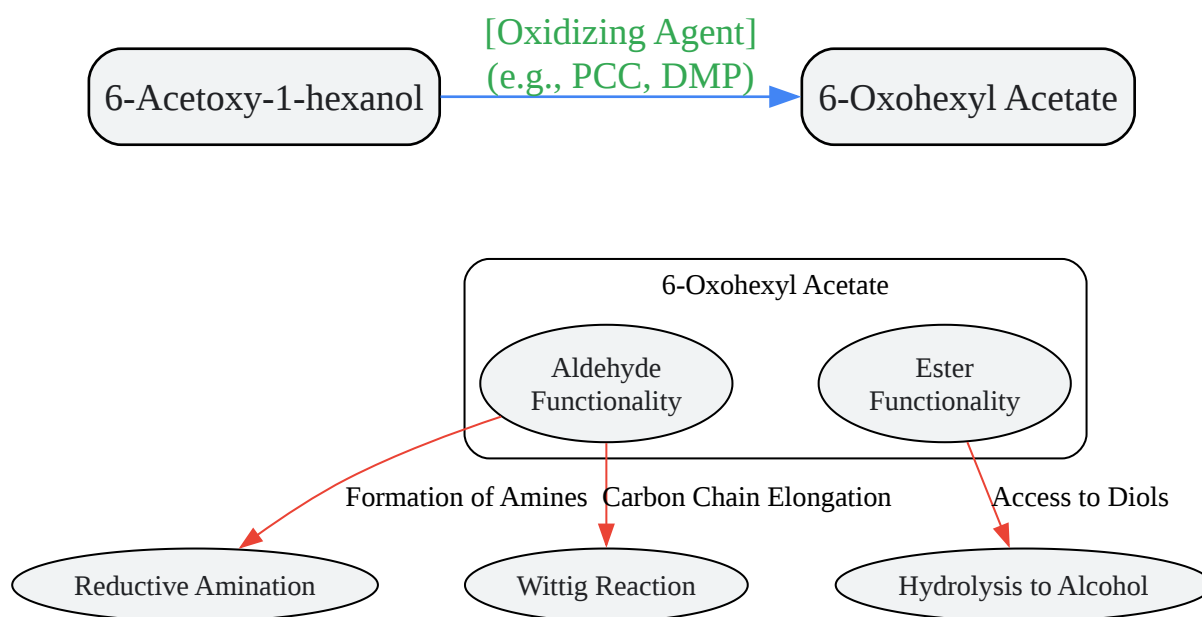
The synthesis of 6-oxohexyl acetate can be approached through several strategic pathways. The choice of method often depends on the available starting materials, desired scale, and purity requirements. A common and logical approach involves the selective oxidation of a corresponding diol or alcohol.

Selective Oxidation of 6-Acetoxy-1-hexanol

A primary route to 6-oxohexyl acetate involves the selective oxidation of the terminal alcohol in 6-acetoxy-1-hexanol. This method is favored for its directness and control over the final

product.

Diagram 1: Synthesis of 6-Oxohexyl Acetate via Selective Oxidation



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Sources

- 1. 6-Oxohexyl acetate | C₈H₁₄O₃ | CID 6917489 - PubChem [pubchem.ncbi.nlm.nih.gov]
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